

Technical Comparison Guide: Mass Spectrometry Profiling of N,2,2-Trimethylcyclopropan-1-amine

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Compound of Interest

Compound Name: *N,2,2-trimethylcyclopropan-1-amine*

Cat. No.: B15273802

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Executive Summary

N,2,2-trimethylcyclopropan-1-amine (CAS: 1248701-12-3 / 31820-19-6 related salts) presents a unique analytical challenge due to the high ring strain of the cyclopropane moiety combined with the stabilizing influence of the gem-dimethyl group. Unlike linear aliphatic amines or unstrained cyclic isomers (e.g., N-methylcyclopentylamine), this molecule undergoes distinct ring-opening fragmentation upon ionization.

This guide objectively compares its fragmentation behavior against structural isomers and analogs, providing a validated framework for differentiation in complex matrices.

Chemical Identity & Structural Context[1][2][3][4][5][6][7][8][9]

Property	Specification
IUPAC Name	N,2,2-Trimethylcyclopropan-1-amine
Molecular Formula	
Exact Mass	99.1048 Da
Structure	Cyclopropane ring, 2,2-dimethyl substitution, N-methyl amine at position 1
Key Feature	Gem-dimethyl group: Provides a diagnostic M-15 loss. Cyclopropyl Strain: ~27.5 kcal/mol strain energy drives ring opening.

Experimental Methodology

To replicate the fragmentation patterns described, the following standardized protocols for Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS) are recommended.

GC-MS Protocol (Electron Ionization - EI)

- Instrument: Agilent 7890B/5977B or equivalent single quadrupole.
- Column: DB-5ms UI (30 m × 0.25 mm × 0.25 μm).
- Inlet: Split/Splitless, 250°C. Split ratio 10:1.
- Carrier Gas: Helium at 1.0 mL/min (constant flow).
- Oven Program: 40°C (hold 2 min) → 10°C/min → 200°C.
- Ionization: Electron Impact (EI) at 70 eV.
- Source Temp: 230°C.
- Scan Range: m/z 35–200.

LC-MS Protocol (Electrospray Ionization - ESI)

- Instrument: Thermo Q-Exactive or Waters Xevo (Q-TOF).
- Column: C18 Reverse Phase (e.g., Waters BEH C18, 2.1 × 50 mm).
- Mobile Phase: (A) 0.1% Formic Acid in Water; (B) 0.1% Formic Acid in Acetonitrile.
- Gradient: 5% B to 95% B over 5 min.
- Ionization: ESI Positive Mode (+).
- Collision Energy (HCD/CID): Stepped 15, 30, 45 eV.

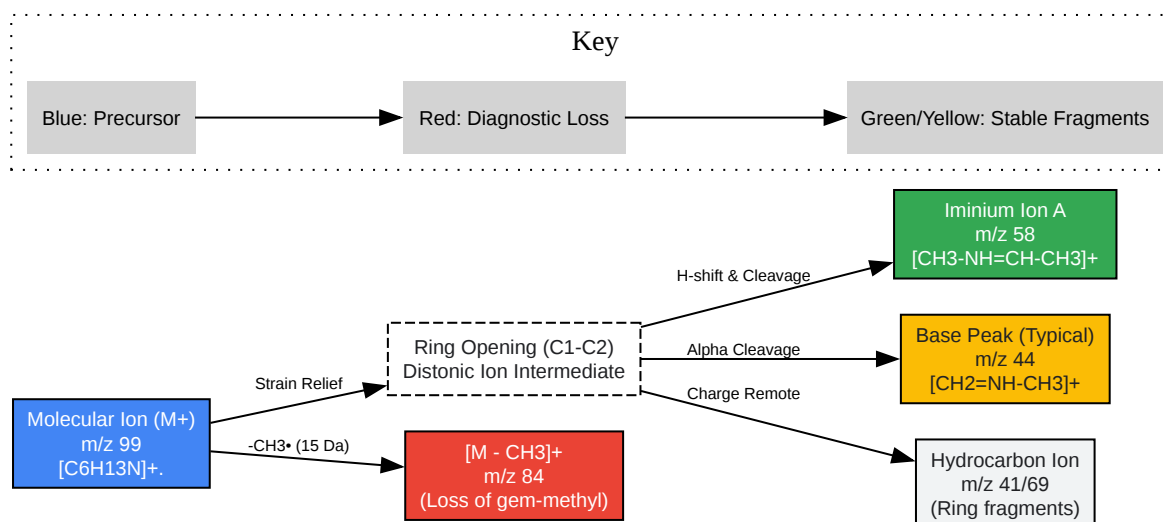
Fragmentation Analysis (Mechanism & Pathway)[5] [10]

The fragmentation of **N,2,2-trimethylcyclopropan-1-amine** is governed by two competing forces: the alpha-cleavage initiated by the nitrogen lone pair and the relief of ring strain via C-C bond scission.

Mechanistic Pathway

- Ionization: Removal of an electron from the Nitrogen lone pair yields the radical cation (, m/z 99).
- Alpha-Cleavage / Ring Opening: The bond between C1 and C2 is weakened. Cleavage here is favored because it places the radical on the tertiary carbon (C2) containing the gem-dimethyl group, which is highly stabilized.
- Distonic Ion Formation: The ring opens to form a distonic ion (charge on N, radical on C).
- Secondary Fragmentation:
 - Loss of Methyl (M-15): Direct loss from the gem-dimethyl group or the N-methyl group.
 - Iminium Ion Formation: Cleavage of the carbon skeleton to produce stable iminium species (m/z 44, 58).

Visualization of Fragmentation Pathways



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Caption: Predicted fragmentation pathway for **N,2,2-trimethylcyclopropan-1-amine** showing ring opening and primary diagnostic ions.

Comparative Performance Analysis

To validate the identity of **N,2,2-trimethylcyclopropan-1-amine**, it must be distinguished from common isomers. The table below compares its spectral "fingerprint" against alternatives.

Diagnostic Comparison Table

Feature	N,2,2-Trimethylcyclopropan-1-amine	N-Methylcyclopentylamine (Isomer)	Cyclohexylamine (Isomer)
Molecular Ion (M+)	m/z 99 (Weak)	m/z 99 (Moderate)	m/z 99 (Weak)
Base Peak	m/z 44 or 58 (Iminium)	m/z 57 (Ring fragment)	m/z 56 ()
M - 15 (Methyl Loss)	High Intensity (m/z 84) (Due to gem-dimethyl)	Low / Negligible	Negligible
M - 43 (Propyl Loss)	Moderate	High (Ring break)	High
Diagnostic Ratio	High 84/99 ratio	Low 84/99 ratio	High 56/43 ratio
Mechanism	Ring strain release + gem-dimethyl stability	Ring conformation flexibility	Retro-Diels-Alder type

Analytical Insights

- The "Gem-Dimethyl" Signature: The most critical differentiator is the m/z 84 peak. In the target molecule, the loss of a methyl group from the C2 position relieves steric crowding and forms a stabilized cation. Isomeric cycloalkylamines (5- or 6-membered rings) lack this labile methyl group and rarely show a significant M-15 peak.
- Ring Strain Indicator: The presence of low-mass hydrocarbon fragments (m/z 41, 39) is often more pronounced in cyclopropanes due to the high energy released upon ring opening, compared to the "softer" fragmentation of cyclopentane rings.

References

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